

Application Notes and Protocols for Developing Bitertanol Formulations in Agricultural Research

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Compound of Interest

Compound Name: *Bitertanol*

Cat. No.: *B1216083*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive data and detailed protocols for the development and evaluation of **Bitertanol** formulations for agricultural applications. **Bitertanol** is a broad-spectrum conazole fungicide with systemic, protective, and curative properties, primarily used to control a range of fungal diseases on fruits, cereals, and vegetables.^[1]

Physicochemical and Toxicological Data

A thorough understanding of **Bitertanol**'s properties is crucial for developing stable and effective formulations.

Chemical and Physical Properties

Property	Value	Reference
IUPAC Name	(1RS,2RS;1RS,2SR)-1-(biphenyl-4-yloxy)-3,3-dimethyl-1-(1H-1,2,4-triazol-1-yl)butan-2-ol	
CAS Number	55179-31-2	[1]
Molecular Formula	C ₂₀ H ₂₃ N ₃ O ₂	[1]
Molecular Weight	337.42 g/mol	[1]
Physical State	White to grey colored powder/solid	[1]
Melting Point	123-132 °C	
Water Solubility	Isomer A: 2.7 mg/L (20 °C), Isomer B: 1.1 mg/L (20 °C)	
Solubility in Organic Solvents (20 °C)	Dichloromethane: >200 g/L; Isopropanol: 50-100 g/L; Toluene: 100-200 g/L; n-Hexane: 2-5 g/L	
Vapor Pressure	<1 x 10 ⁻⁵ mPa (20 °C)	
Log P (octanol-water)	4.05 (Isomer A), 4.15 (Isomer B)	

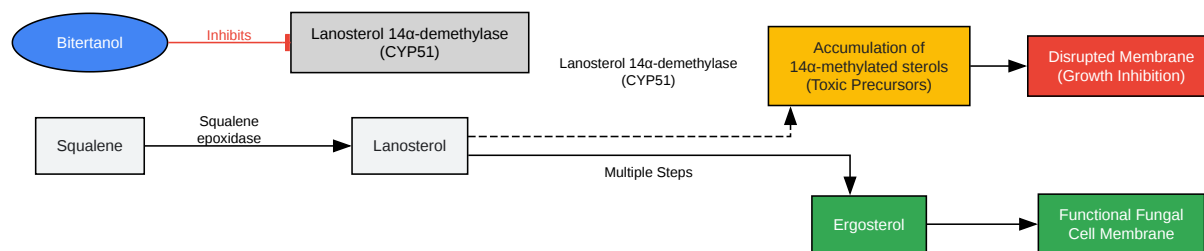
Toxicological and Efficacy Data

Parameter	Value	Target Organism/System	Reference
Mechanism of Action	Sterol Biosynthesis Inhibitor (SBI), specifically demethylation inhibitor (DMI) at C14 of lanosterol or 24-methylenedihydrolanosterol.	Fungi	
FRAC Group	3 (Demethylation inhibitors - DMIs)		
Acute Oral LD ₅₀ (Rat)	>5000 mg/kg	Rat	
Dermal LD ₅₀ (Rat)	>5000 mg/kg	Rat	
Inhalation LC ₅₀ (Rat)	>0.635 mg/L (4 h)	Rat	
MIC for <i>Venturia inaequalis</i>	0.6 - 1.0 µg/mL (sensitive isolates)	Apple Scab Fungus	
MIC for <i>Venturia inaequalis</i>	9.8 - 13 µg/mL (resistant isolates)	Apple Scab Fungus	

Signaling Pathway and Experimental Workflows

Mechanism of Action: Inhibition of Fungal Ergosterol Biosynthesis

Bitertanol, like other DMI fungicides, targets the ergosterol biosynthesis pathway, which is essential for the integrity of fungal cell membranes. It specifically inhibits the cytochrome P450 enzyme lanosterol 14 α -demethylase (CYP51), which catalyzes a crucial step in the conversion of lanosterol to ergosterol. This inhibition leads to a depletion of ergosterol and an accumulation of toxic sterol precursors, ultimately disrupting membrane function and inhibiting fungal growth.

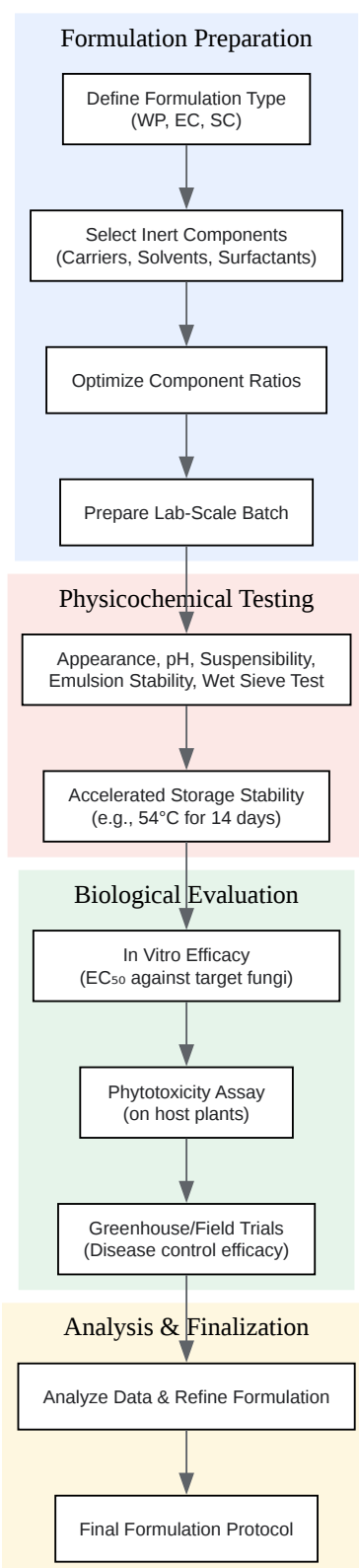


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Figure 1. Inhibition of the fungal ergosterol biosynthesis pathway by **Bitertanol**.

General Workflow for Formulation Development and Evaluation

The development of a robust **Bitertanol** formulation involves a systematic process of preparation, physicochemical characterization, and biological efficacy testing.



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References

- 1. Stereoselective Separation of the Fungicide Bitertanol Stereoisomers by High-Performance Liquid Chromatography and Their Degradation in Cucumber - PubMed [pubmed.ncbi.nlm.nih.gov]
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